

2,4-D methyl ester-d3 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2,4-D methyl ester-d3

Cat. No.: B15143857

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In-Depth Technical Guide: 2,4-D Methyl Ester-d3

This technical guide provides a comprehensive overview of the material safety data for **2,4-D methyl ester-d3**, compiled for researchers, scientists, and professionals in drug development. The information presented is synthesized from available data for the structurally analogous non-deuterated compound, 2,4-D methyl ester, due to the limited availability of a specific Material Safety Data Sheet (MSDS) for the deuterated form. The primary difference between the two compounds is the molecular weight.

Chemical and Physical Properties

The physical and chemical properties of 2,4-D methyl ester are summarized below. These values are critical for safe handling, storage, and experimental design.

Property	Value	Source
Molecular Formula	C ₉ H ₅ D ₃ Cl ₂ O ₃	[1]
Molecular Weight	238.08 g/mol	[1]
Appearance	Solid	[2]
Vapor Pressure	0.0023 mmHg	[2][3]
CAS Number (for non-deuterated form)	1928-38-7	[2][4][5]
Molecular Formula (for non-deuterated form)	C ₉ H ₈ Cl ₂ O ₃	[2][4][5]
Molecular Weight (for non-deuterated form)	235.06 g/mol	[2][4][5]

Hazard Identification and Toxicological Data

2,4-D methyl ester is classified as a hazardous substance. The following tables summarize the GHS classifications and available toxicological data. It is important to note that the toxicity of 2,4-D depends on its chemical form (acid, salts, or esters).[6] The ester forms, such as the methyl ester, can be particularly toxic to aquatic life.[6]

GHS Classification

Hazard Statement	Code	Description
Acute toxicity, oral	H302	Harmful if swallowed.[2]
Skin sensitization	H317	May cause an allergic skin reaction.[2]
Serious eye damage	H318	Causes serious eye damage.
Specific target organ toxicity - single exposure	H335	May cause respiratory irritation.
Hazardous to the aquatic environment, acute hazard	H400	Very toxic to aquatic life.
Hazardous to the aquatic environment, long-term hazard	H412	Harmful to aquatic life with long lasting effects.

Acute Toxicity Data (for 2,4-D and its forms)

Exposure Route	Species	LD ₅₀ /LC ₅₀	Finding
Oral	Rat	639 - 1646 mg/kg	Low toxicity.[7]
Oral	Mouse	138 mg/kg	More toxic than in rats.[7]
Dermal	Rabbit	1829 - >2000 mg/kg	Low toxicity.[7]

Note: The ester forms of 2,4-D are considered slight skin irritants, while the acid and salt forms are highly toxic to eye tissue.[7] Excessive exposure may target the nerves, heart, liver, and kidneys.[3][8]

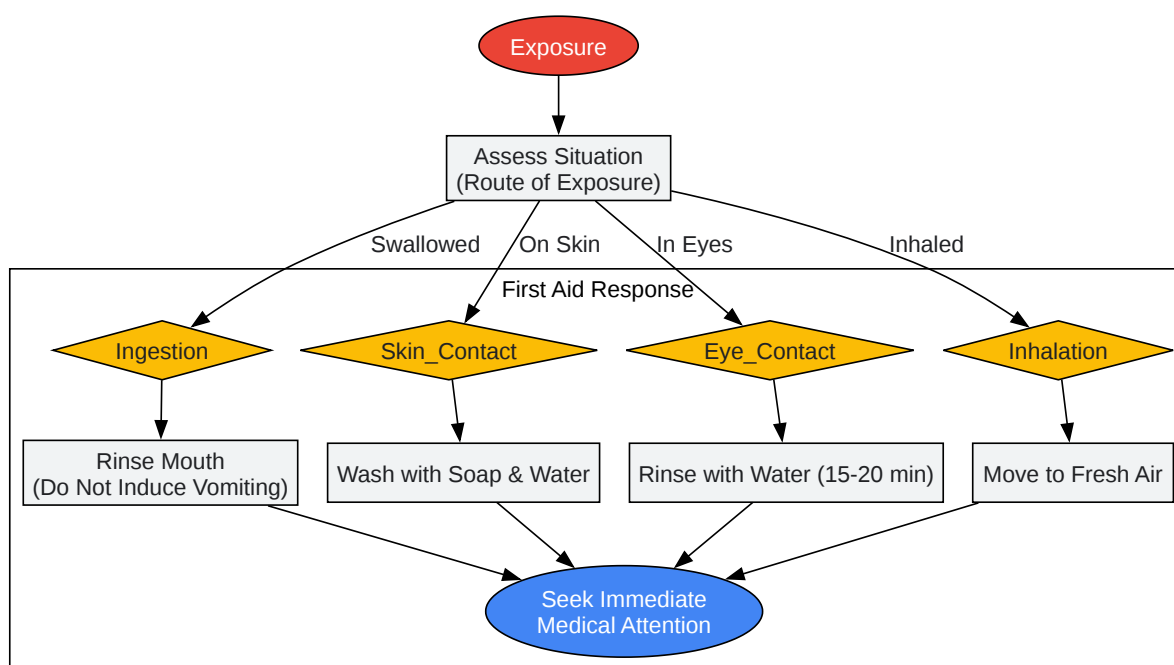
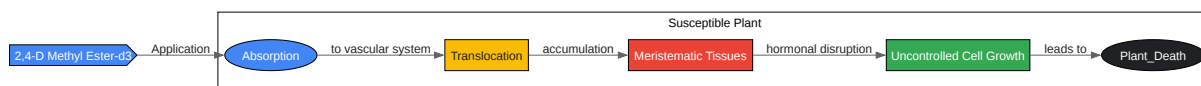
Experimental Protocols

Detailed experimental protocols for **2,4-D methyl ester-d3** are not readily available in the public domain. Researchers should refer to established methodologies for handling and testing similar phenoxy herbicides. Standard toxicology assays, such as those outlined by the OECD for acute oral, dermal, and inhalation toxicity, as well as for eye and skin irritation, should be

adapted. For environmental fate studies, protocols for assessing biodegradability, soil adsorption/desorption, and aquatic toxicity are recommended.

Mode of Action: Synthetic Auxin Pathway

2,4-D and its esters act as synthetic auxins, a class of plant growth regulators.[9] They mimic the natural plant hormone auxin, leading to uncontrolled and unsustainable growth in susceptible broadleaf weeds, ultimately causing cell death.[10] This mechanism involves translocation of the herbicide to the plant's meristems, where it disrupts normal growth processes.[9]



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